

Protocol for using phenyltin trichloride in a laboratory setting

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Compound of Interest

Compound Name: Phenyltin trichloride

Cat. No.: B074287

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Protocol for the Laboratory Use of Phenyltin Trichloride

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe and effective use of **phenyltin trichloride** in a laboratory setting. **Phenyltin trichloride** is a versatile reagent in organic synthesis, primarily utilized as a source of the phenyl group in cross-coupling reactions. However, it is a highly toxic and corrosive compound that requires strict adherence to safety protocols.

Properties and Hazards

Phenyltin trichloride is a colorless to pale yellow solid or liquid with a pungent odor.^[1] It is sensitive to moisture and light.^{[2][3]} Due to its high toxicity and corrosivity, it must be handled with extreme caution.

Table 1: Physical and Chemical Properties of **Phenyltin Trichloride**

Property	Value
CAS Number	1124-19-2
Molecular Formula	C6H5Cl3Sn
Molecular Weight	302.17 g/mol [4]
Appearance	Colorless to pale yellow solid or clear liquid[1][5]
Boiling Point	142-143 °C at 25 mmHg[6][7]
Melting Point	-20 °C to -31 °C[4][8]
Density	1.839 g/mL at 25 °C[6][7]
Solubility	Reacts with water[1][6]
Flash Point	113 °C (235.4 °F) - closed cup[7]

Hazard Identification:

Phenyltin trichloride is classified as a hazardous substance with the following primary concerns:

- Corrosive: Causes severe skin burns and eye damage.[1][2][9][10]
- Toxic: Harmful if swallowed, in contact with skin, or if inhaled.[3] Ingestion or inhalation can lead to severe irritation of the respiratory and digestive tracts, potentially causing organ damage.[1][5]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[1][3][7][9]

Safety and Handling Protocol

Adherence to the following safety protocols is mandatory when working with **phenyltin trichloride**.

2.1. Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles and a face shield are required.[11]

- Skin Protection: A lab coat and appropriate chemical-resistant gloves (e.g., nitrile) are essential.[2][11] Contaminated clothing must be removed immediately and washed before reuse.[1]
- Respiratory Protection: All work must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[5]

2.2. Engineering Controls

- Chemical Fume Hood: All manipulations of **phenyltin trichloride** must be performed in a well-ventilated chemical fume hood.[5]
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.[5]

2.3. Storage

- Store in a cool, dry, and dark place away from incompatible materials such as oxidizing agents and moisture.[2][5]
- Keep the container tightly closed and store under an inert atmosphere (e.g., nitrogen or argon).[2][5]
- Store in a designated corrosives area.[5]

2.4. Spill and Waste Disposal

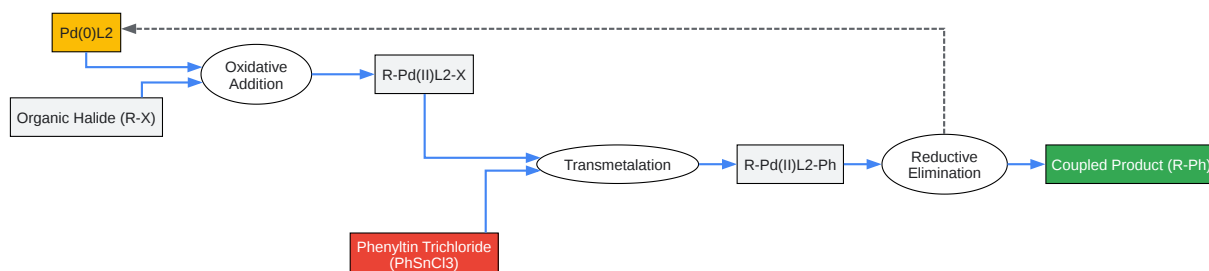
- Spill: In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.[5] Avoid runoff into waterways.[5]
- Waste Disposal: Dispose of **phenyltin trichloride** waste as hazardous chemical waste in accordance with local, state, and federal regulations.[5][9][10] Do not dispose of it down the drain.[3]

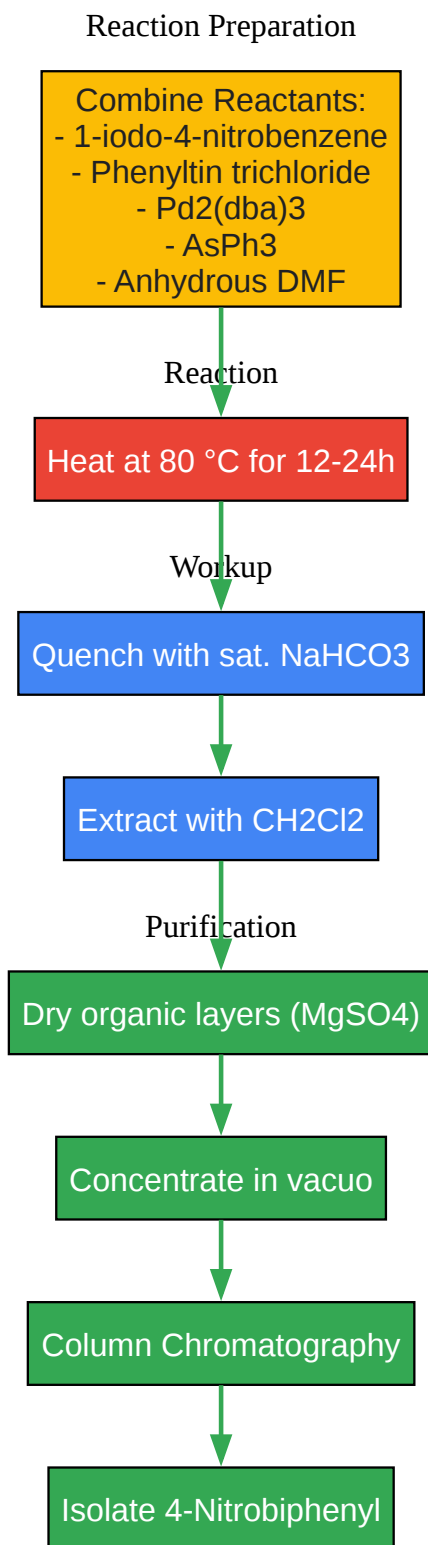
Experimental Protocols

Phenyltin trichloride is a key reagent in Stille cross-coupling reactions, a powerful method for forming carbon-carbon bonds.

3.1. Application Note: Stille Cross-Coupling Reaction

The Stille reaction involves the palladium-catalyzed coupling of an organotin compound with an organic halide or triflate. **Phenyltin trichloride** can serve as the organotin component to introduce a phenyl group. The general mechanism involves oxidative addition of the organic halide to a Pd(0) catalyst, followed by transmetalation with the organotin reagent and reductive elimination to yield the coupled product and regenerate the Pd(0) catalyst.





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